

# An In-depth Technical Guide to the Structure and Bonding of Bromine Nitrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bromine nitrate*

Cat. No.: *B14655920*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Bromine nitrate** ( $\text{BrONO}_2$ ) is an inorganic compound that has garnered significant interest due to its crucial role in atmospheric chemistry, particularly in the depletion of stratospheric ozone. [1][2] As an unstable yellow liquid, its high reactivity and challenging synthesis have made it a subject of specialized laboratory research.[3] This guide provides a comprehensive overview of the molecular structure, bonding characteristics, and spectroscopic properties of **bromine nitrate**, supported by detailed experimental protocols and data.

## Molecular Structure and Geometry

The molecular structure of **bromine nitrate** consists of a bromine atom covalently bonded to an oxygen atom, which is, in turn, bonded to a central nitrogen atom. The nitrogen atom is also bonded to two other oxygen atoms, forming a nitrate group. The connectivity is therefore represented as  $\text{Br}-\text{O}-\text{NO}_2$ .[3]

The geometry of the molecule has been determined through gas-phase electron diffraction studies and ab initio calculations. These investigations reveal a planar structure for the  $\text{ONO}_2$  group, with the bromine atom also lying in or close to this plane.

## Data Presentation: Molecular Geometry

The following table summarizes the experimentally determined and theoretically calculated geometric parameters of **bromine nitrate**.

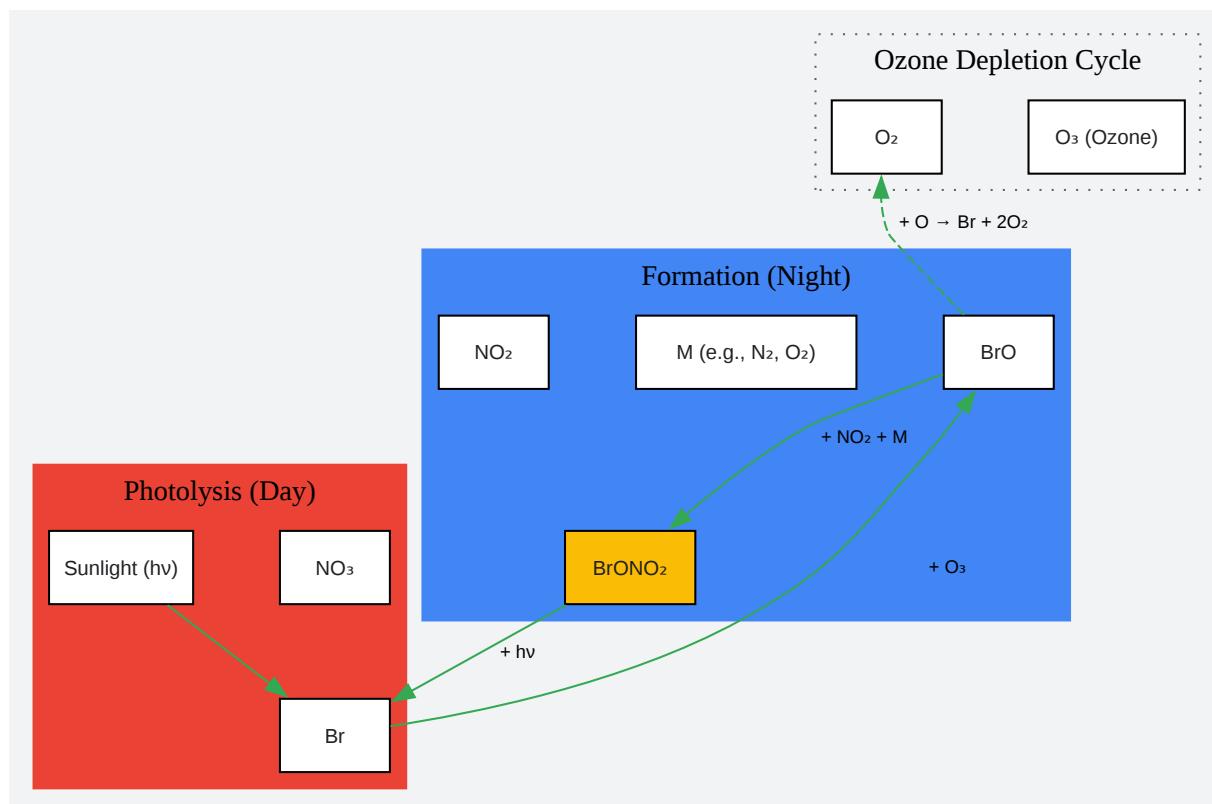
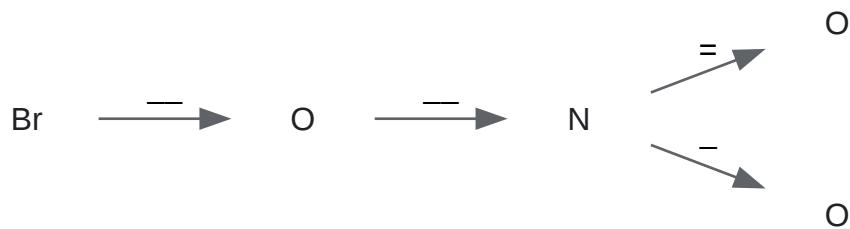
Parameter	Experimental Value (Gas-Phase Electron Diffraction)[4]
Bond Lengths (Å)	
r(N=O)	1.205 ( $\pm$ 0.003)
r(N-O)	1.456 ( $\pm$ 0.005)
r(O-Br)	1.829 ( $\pm$ 0.004)
Bond Angles (°)	
$\angle$ (O=N=O)	133.9 ( $\pm$ 0.8)
$\angle$ (O-N=O)cis	119.5 ( $\pm$ 0.6)
$\angle$ (O-N=O)trans	106.6 ( $\pm$ 0.5)
$\angle$ (N-O-Br)	113.9 ( $\pm$ 0.8)

## Bonding Characteristics

The bonding in **bromine nitrate** is predominantly covalent. The nitrate group features delocalized  $\pi$ -bonding across the nitrogen and two of the oxygen atoms, which can be represented by resonance structures. The nitrogen atom in the nitrate group is  $sp^2$  hybridized, leading to a trigonal planar arrangement of the atoms it is bonded to.

The Br-O bond is a single covalent bond. The overall molecule is polar due to the electronegativity differences between the atoms and the asymmetrical arrangement of the molecule.

Below is a visualization of the Lewis structure of **bromine nitrate**.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. datapdf.com [datapdf.com]
- 2. Bromine nitrate and its stratospheric significance (Journal Article) | OSTI.GOV [osti.gov]
- 3. Bromine nitrate - Wikipedia [en.wikipedia.org]
- 4. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure and Bonding of Bromine Nitrate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b14655920#bromine-nitrate-structure-and-bonding-characteristics>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)